

Safe Disposal of H-Cyclopentyl-Gly-OH: A Procedural Guide

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Compound of Interest

Compound Name: *H-Cyclopentyl-Gly-OH*

Cat. No.: *B555390*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **H-Cyclopentyl-Gly-OH** (CAS No. 2521-84-8), ensuring compliance with safety regulations and minimizing environmental impact.

I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **H-Cyclopentyl-Gly-OH** with appropriate personal protective equipment (PPE). This compound is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Therefore, the following PPE is mandatory:

- Gloves: Wear chemically resistant gloves.
- Eye Protection: Use safety glasses with side-shields or goggles.

- Respiratory Protection: Use a NIOSH-approved respirator if working in a poorly ventilated area or if dusts are generated.
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **H-Cyclopentyl-Gly-OH**, crucial for its safe handling and storage prior to disposal.

Property	Value	Reference
CAS Number	2521-84-8	[1][2][3]
Boiling Point	276.6°C at 760 mmHg	[4]
Flash Point	119.2 ± 22.6 °C	[4]
Storage Temperature	0°C	[4][5]
Density	1.1 ± 0.1 g/cm ³	[4]

III. Step-by-Step Disposal Protocol

The primary directive for the disposal of **H-Cyclopentyl-Gly-OH** is to "Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal"[4]. The following steps provide a general operational plan:

- Segregation and Collection:
 - Do not mix **H-Cyclopentyl-Gly-OH** with other waste streams unless explicitly permitted by your institution's waste management guidelines.
 - Collect waste **H-Cyclopentyl-Gly-OH**, including any contaminated materials (e.g., filter paper, pipette tips), in a designated, clearly labeled, and sealed waste container. The container must be compatible with the chemical.
- Labeling:

- The waste container must be labeled with the full chemical name: "Waste **H-Cyclopentyl-Gly-OH**" and the corresponding CAS number "2521-84-8".
- Include hazard symbols for skin, eye, and respiratory irritation.
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[4] The recommended storage temperature for the pure compound is 0°C.[4][5] While awaiting disposal, a refrigerated and designated chemical waste storage area is ideal.
 - Ensure the storage area is secure and only accessible to authorized personnel.[4]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS department or contractor with a copy of the Safety Data Sheet (SDS) for **H-Cyclopentyl-Gly-OH**.
- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that have come into contact with **H-Cyclopentyl-Gly-OH** using an appropriate solvent (e.g., isopropanol, ethanol) followed by soap and water.
 - Collect all decontamination materials (e.g., wipes, absorbent pads) and dispose of them as hazardous waste along with the chemical.

IV. Experimental Workflow for Disposal

The logical flow for the proper disposal of **H-Cyclopentyl-Gly-OH** is depicted in the following diagram.



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Caption: Workflow for the safe disposal of **H-Cyclopentyl-Gly-OH**.

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